

Application Note: Optimal Storage & Handling of Propanebis(imidamide) Hydrochloride

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Compound of Interest

Compound Name: *propanebis(imidamide) hydrochloride*
Cat. No.: *B8445167*

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Executive Summary & Chemical Identification

Propanebis(imidamide) hydrochloride (CAS: 6623-84-3), formally known as Propanediimidamide dihydrochloride or Malonamidine dihydrochloride, is a critical C3-building block used in the synthesis of nitrogenous heterocycles (e.g., pyrimidines) and as a fragment in drug discovery.^{[1][2][3][4][5]}

Due to the presence of two amidine functional groups, this compound exhibits significant hygroscopicity and susceptibility to hydrolytic degradation. Strict adherence to moisture-free storage protocols is required to prevent conversion to amides and ammonium salts, which renders the reagent useless for cyclization reactions.

Parameter	Specification
Chemical Name	Propanediimidamide dihydrochloride
Synonyms	Propanebis(imidamide) dihydrochloride; Malonamidine 2HCl
CAS Number	6623-84-3
Molecular Formula	$C_3H_{10}Cl_2N_4$ ($C_3H_8N_4[1][2][6] \cdot 2HCl$)
Molecular Weight	173.04 g/mol
Physical State	White to off-white crystalline powder
pKa (Calculated)	~11.0 (Amidine group)

Critical Storage Protocols (Powder)

Environmental Control

The stability of **Propanebis(imidamide) hydrochloride** is governed by the kinetics of amidine hydrolysis. Moisture ingress catalyzes the nucleophilic attack of water on the imine carbon, releasing ammonia.

- Temperature:
 - Long-term (> 1 month): Store at -20°C. Lower temperatures reduce the kinetic rate of hydrolysis and oxidation.
 - Short-term (Active use): Ambient temperature (20–25°C) is acceptable only if the container is tightly sealed and desiccated.
- Atmosphere:
 - Store under Inert Gas (Argon or Nitrogen). The hydrochloride salt is stable to air oxidation but highly sensitive to atmospheric moisture.
 - Desiccation: Mandatory. Store primary vials inside a secondary container (desiccator) with active silica gel or Drierite™.

Container Specifications

- Vial Type: Amber glass (Type I borosilicate) with Teflon-lined screw caps.
- Seal: Parafilm™ or shrink-wrap seals must be applied after every use to maintain closure integrity.
- Avoid: Polystyrene or low-density polyethylene (LDPE) containers for long-term storage, as they are permeable to water vapor.

Handling Protocol (The "Dry-Box" Rule)

- Equilibration: Before opening a vial stored at -20°C , allow it to warm to room temperature for 30 minutes inside a desiccator.
 - Reasoning: Opening a cold vial in humid air causes immediate condensation on the powder, initiating hydrolysis.
- Sampling: Weigh out the required mass quickly in a low-humidity environment (<40% RH) or a glovebox.
- Resealing: Purge the headspace with Argon/Nitrogen before resealing.

Solution Preparation & Stability

Warning: **Propanebis(imidamide) hydrochloride** is unstable in aqueous solution at neutral or alkaline pH.

Solvent Compatibility

Solvent	Solubility	Stability Rating	Application
Water	High	Poor (Hydrolyzes hours-days)	Avoid for stock solutions.
Methanol/Ethanol	Moderate	Fair (Stable if anhydrous)	Synthesis solvent.
DMSO	High	Good (Stable for weeks at -20°C)	Screening/Stock.
DMF	Moderate	Good	Synthesis solvent.

Reconstitution Protocol (For Stock Solutions)

Objective: Prepare a 100 mM stock solution in DMSO for screening/synthesis.

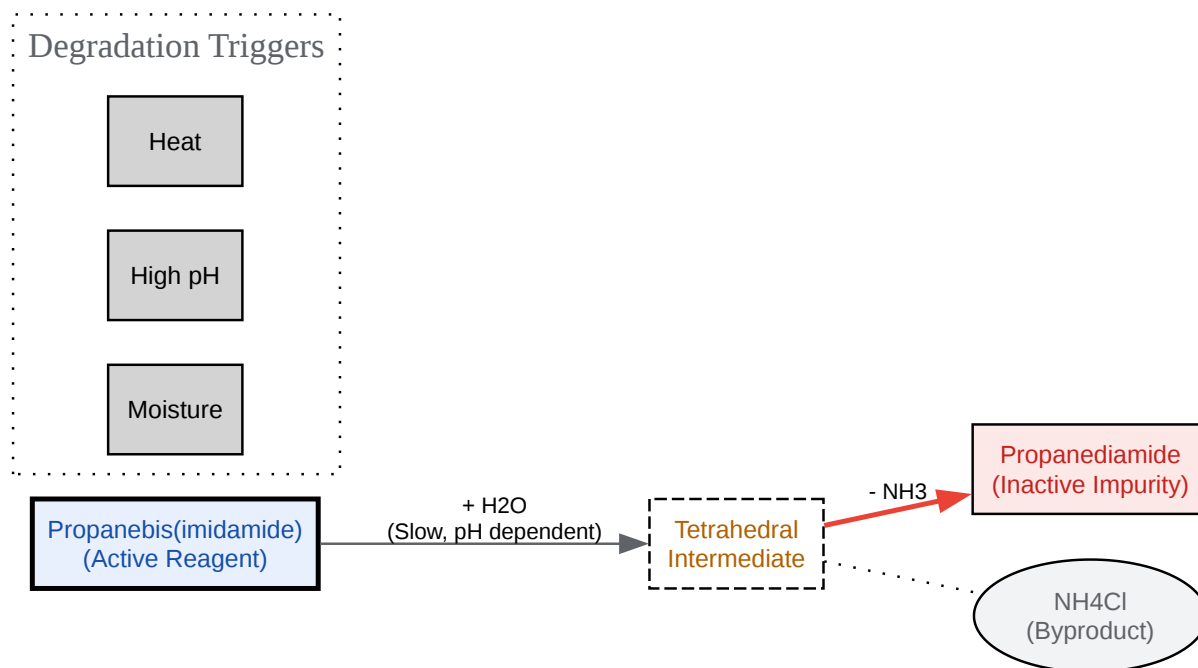
- Calculate Mass: For 10 mL of 100 mM solution, weigh 173.0 mg of powder.
- Solvent Addition: Add 10 mL of Anhydrous DMSO (Water content < 50 ppm).
 - Note: Use a fresh bottle of DMSO or one stored over molecular sieves (3Å or 4Å).
- Dissolution: Vortex for 30–60 seconds. Sonicate if necessary (limit to < 2 mins to avoid heating).
- Aliquot & Freeze: Dispense into single-use aliquots (e.g., 500 µL) to avoid freeze-thaw cycles. Store at -20°C or -80°C.

Degradation Mechanism & Quality Control

Understanding the degradation pathway is essential for troubleshooting failed reactions.

Hydrolysis Pathway (Graphviz Diagram)

The amidine group undergoes hydrolysis to form an amide, releasing ammonium chloride.



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Figure 1: Hydrolytic degradation pathway of amidines. In the presence of moisture, the active amidine converts to the inactive amide (Propanediamide).

QC Protocol: Verifying Purity

Before using stored powder for critical synthesis steps, verify integrity.

- Visual Inspection:
 - Pass: Free-flowing white powder.
 - Fail: Clumped, sticky, or yellowed solid (indicates moisture absorption and partial hydrolysis).
- ¹H-NMR Validation (D₂O or DMSO-d₆):
 - Active Peak: Look for the methylene protons of the propane chain (triplet/quintet) and the exchangeable amidine protons (broad singlet ~8.5-9.5 ppm in DMSO).

- Impurity Peak: Appearance of new signals corresponding to Propanediamide (Malonamide) or shifts in the methylene region indicate hydrolysis.
- Silver Nitrate Test (Qualitative):
 - Dissolve a small amount in water. Add AgNO_3 . A heavy white precipitate (AgCl) confirms the presence of chloride counterions, but does not confirm the integrity of the organic cation. This only confirms it is a chloride salt.

Safety & Handling (E-E-A-T)

- Hazards:
 - Irritant: Causes skin and serious eye irritation (H315, H319).[7]
 - Respiratory: May cause respiratory irritation (H335).[7]
- PPE:
 - Standard: Nitrile gloves, safety goggles, lab coat.
 - Respiratory: Use a fume hood when handling the powder to prevent inhalation of fine dust.
- Disposal: Dilute with water and dispose of as organic chemical waste containing nitrogen.

References

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